

Methisazone: A Technical Overview of its Molecular Properties and Antiviral Mechanisms

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Compound of Interest

Compound Name: Methisazone

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Abstract

Methisazone, an antiviral agent with historical significance in the context of poxvirus infections, operates through the inhibition of viral mRNA and protein synthesis. This technical guide provides a comprehensive overview of its core molecular and functional characteristics. It includes a detailed summary of its physicochemical properties, an exploration of its mechanism of action with a corresponding workflow diagram, a compilation of its quantitative antiviral activity, and generalized experimental protocols for its synthesis and antiviral evaluation. This document is intended to serve as a foundational resource for researchers and professionals engaged in antiviral drug discovery and development.

Core Molecular and Physicochemical Properties

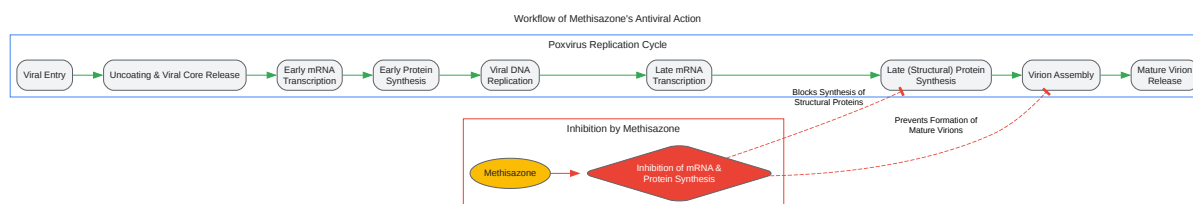
Methisazone is a thiosemicarbazone derivative with a well-defined molecular structure. Its fundamental properties are summarized in the table below.

Property	Value	Citation(s)
Molecular Formula	C ₁₀ H ₁₀ N ₄ OS	[1][2]
Molecular Weight	234.28 g/mol	[1][2]
IUPAC Name	(2Z)-2-(1-methyl-2-oxo-1,2-dihydro-3H-indol-3-ylidene)hydrazine-1-carbothioamide	[1]
CAS Number	1910-68-5	[1]
Appearance	Crystalline solid	
Melting Point	245 °C	

Mechanism of Action: Inhibition of Viral Protein Synthesis

The primary antiviral activity of **Methisazone** is attributed to its ability to inhibit the synthesis of viral mRNA and proteins, a mechanism particularly effective against poxviruses[1][3]. This inhibition disrupts the viral replication cycle by preventing the formation of essential structural proteins and enzymes, ultimately leading to the failure of mature virion assembly. While the precise molecular targets are not fully elucidated, the overall effect is a potent suppression of viral propagation.

The proposed workflow for the mechanism of action of **Methisazone** is depicted in the following diagram:



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References

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